

Hexafluoroethane in Medicine: Application Notes and Protocols for Ophthalmic Surgery

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Compound of Interest

Compound Name: Hexafluoroethane

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Introduction

Hexafluoroethane (C₂F₆) is a chemically inert, non-flammable, and colorless gas that has found a significant niche in the field of medicine, primarily in vitreoretinal surgery. Its unique physical properties, including its low solubility in water and subsequent expansile nature when mixed with air, make it a valuable tool for ophthalmic surgeons. This document provides detailed application notes and protocols for the use of **hexafluoroethane** as an intraocular tamponade agent in surgical procedures.

Application in Vitreoretinal Surgery: Intraocular Tamponade

Hexafluoroethane is predominantly used as a temporary internal tamponade agent in vitreoretinal surgery to treat various retinal disorders, most notably retinal detachments.^{[1][2][3]} The gas bubble physically flattens the detached retina against the retinal pigment epithelium (RPE), allowing for chorioretinal adhesion to form and sealing the retinal break.^{[4][5][6]} Its duration of action is intermediate compared to other commonly used gases such as sulfur hexafluoride (SF₆) and octafluoropropane (C₃F₈).^{[3][7]}

Physical Properties and Comparative Data

The selection of a tamponade gas is crucial and depends on the specific clinical scenario, including the location and size of the retinal break. The table below summarizes the key physical properties of **hexafluoroethane** in comparison to other intraocular gases.

Property	Air	Sulfur Hexafluoride (SF6)	Hexafluoroethane (C2F6)	Octafluoropropane (C3F8)
Molecular Weight (g/mol)	29	146	138	188
Expansion in Eye	None	2x	3.3x	4x
Peak Expansion Time	N/A	1-2 days	36-60 hours	72-96 hours
Intraocular Duration	5-7 days	~2 weeks	4-5 weeks	6-8 weeks
Non-Expansile Concentration	N/A	20%	16%	12-14%

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[8\]](#)

Experimental Protocols

Protocol 1: Preparation of Non-Expansile Hexafluoroethane Gas Mixture

Objective: To prepare a sterile, non-expansile mixture of **hexafluoroethane** (16%) and air for intraocular injection.

Materials:

- Sterile 50 mL syringe
- Sterile 0.22 µm filter
- Cylinder of pure **hexafluoroethane** (C2F6)

- Sterile air source or filtered room air

Procedure:

- Aseptically attach the sterile 0.22 μm filter to the 50 mL syringe.
- Flush the syringe and filter assembly with pure **hexafluoroethane** gas two to three times to eliminate any residual air.^[9]
- Draw a precise volume of pure **hexafluoroethane** into the syringe. To achieve a 16% concentration in a 50 mL syringe, draw 8 mL of pure C_2F_6 .
- Carefully draw sterile air into the same syringe up to the 50 mL mark.
- Gently mix the gases within the syringe by inverting it several times.
- The prepared gas mixture is now ready for intraocular injection by the surgeon.

Protocol 2: Vitrectomy with Hexafluoroethane Tamponade for Retinal Detachment

Objective: To perform a pars plana vitrectomy followed by the injection of a non-expansile **hexafluoroethane** gas mixture to repair a rhegmatogenous retinal detachment.

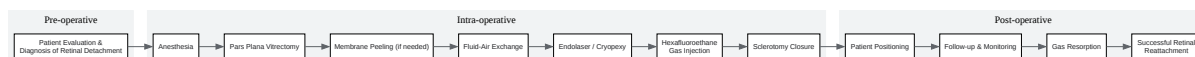
Procedure:

- Surgical Preparation: Standard sterile preparation and draping of the operative eye are performed. Anesthesia is administered as per institutional protocol.
- Pars Plana Vitrectomy (PPV): A three-port pars plana vitrectomy is performed to remove the vitreous gel. This relieves vitreoretinal traction on the retinal break.
- Membrane Peeling (if necessary): If proliferative vitreoretinopathy (PVR) is present, membrane peeling is performed to remove any contractile membranes from the retinal surface.
- Fluid-Air Exchange: The vitreous cavity is filled with sterile air while simultaneously draining the subretinal fluid through the retinal break or a posterior drainage retinotomy.^[2] This

flattens the retina.

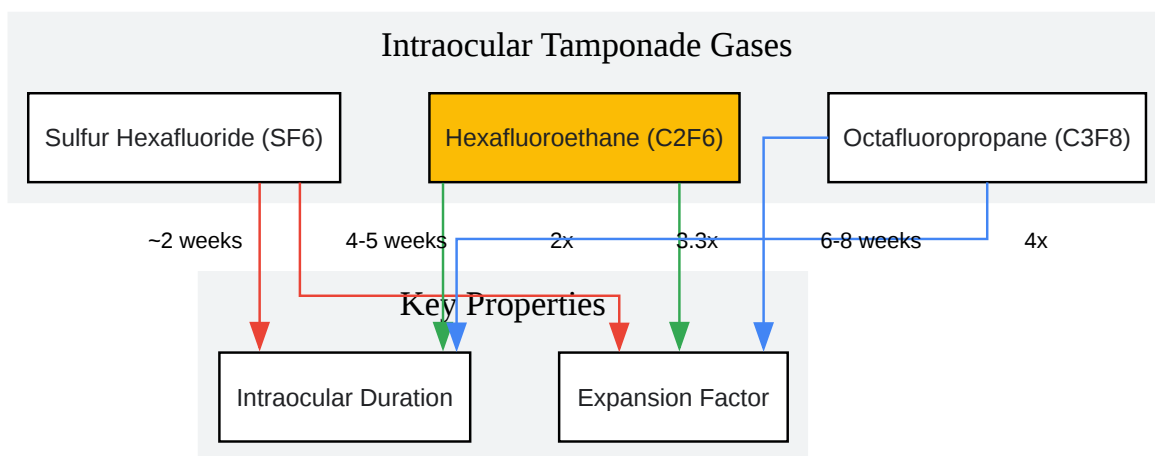
- Endolaser or Cryopexy: The retinal breaks are treated with endolaser photocoagulation or cryopexy to create a chorioretinal adhesion.
- Gas-Air Exchange: The prepared 16% **hexafluoroethane** gas mixture is slowly injected into the vitreous cavity, replacing the air.[5] The infusion pressure is carefully monitored to avoid a sudden increase in intraocular pressure (IOP).
- Sclerotomy Closure: The sclerotomies are closed with sutures or are self-sealing depending on the gauge of instrumentation used.
- Postoperative Care: The patient is instructed on specific head positioning to ensure the gas bubble correctly tamponades the retinal break(s).[10][11][12][13]

Diagrams



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Caption: Workflow of vitreoretinal surgery with **hexafluoroethane** tamponade.



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Caption: Comparison of key properties of intraocular gases.

Potential Complications and Management

While generally safe and effective, the use of **hexafluoroethane** and other intraocular gases is associated with potential complications.

Complication	Description	Management
Elevated Intraocular Pressure (IOP)	The expansile nature of the gas can lead to a significant rise in IOP, potentially causing optic nerve damage or central retinal artery occlusion.	IOP-lowering medications (topical or systemic). In severe cases, anterior chamber paracentesis may be required to release a small amount of aqueous humor.
Cataract Formation	The presence of an intraocular gas bubble can induce or accelerate the formation of a cataract, particularly in phakic patients.	Cataract surgery may be necessary after the gas has been absorbed.
Gas Migration	The gas can migrate into the anterior chamber, subconjunctival space, or, rarely, subretinally.[4]	Patient positioning can often resolve anterior chamber migration. Surgical intervention may be needed for persistent or subretinal migration.
Corneal Decompensation	Prolonged contact between the gas bubble and the corneal endothelium can lead to corneal edema and decompensation.	This is more common in aphakic or pseudophakic patients with anterior chamber intraocular lenses. Management may include corneal transplantation in severe cases.

Hexafluoroethane in Medical Imaging

While the primary medical application of **hexafluoroethane** is in ophthalmology, the broader class of perfluorocarbon gases, including sulfur hexafluoride, is utilized in medical imaging as ultrasound contrast agents.[14][15][16][17][18] These gases are encapsulated in microbubbles, which, when injected intravenously, enhance the echogenicity of blood, improving the visualization of blood flow and tissue perfusion.[18][19][20] Although the principle is established for perfluorocarbons, specific protocols for the use of **hexafluoroethane** as an ultrasound

contrast agent are not as widely documented as for sulfur hexafluoride.[19][21][22][23][24]
Further research may expand the role of **hexafluoroethane** in this diagnostic field.

Conclusion

Hexafluoroethane is a critical tool in modern vitreoretinal surgery, offering an effective and reliable method for retinal tamponade. A thorough understanding of its properties, preparation, and surgical application, as well as an awareness of potential complications, is essential for its safe and successful use in treating retinal disorders. The potential for its application in medical imaging remains an area for future exploration.

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References

- 1. THEORETICAL GAS CONCENTRATIONS ACHIEVING 100% FILL OF THE VITREOUS CAVITY IN THE POSTOPERATIVE PERIOD: A Gas Eye Model Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. hkjo.hk [hkjo.hk]
- 3. Ocular bubbly: a vitreoretinal update on the art of gases | Eye News [eyenews.uk.com]
- 4. profiles.wustl.edu [profiles.wustl.edu]
- 5. Tamponade in the surgical management of retinal detachment - PMC [pmc.ncbi.nlm.nih.gov]
- 6. iovs.arvojournals.org [iovs.arvojournals.org]
- 7. researchgate.net [researchgate.net]
- 8. Surgical Tamponade in the Treatment of Retinal Detachment | Retinal Physician [retinalphysician.com]
- 9. Agents for Vitreous Tamponade - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. moorfields.nhs.uk [moorfields.nhs.uk]
- 11. edinburghclinic.com [edinburghclinic.com]

- 12. Face-down positioning or posturing after pars plana vitrectomy for macula-involving rhegmatogenous retinal detachments - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Postoperative Positioning Following RD Surgery | Retinal Physician [retinalphysician.com]
- 14. Liquid perfluorocarbons as contrast agents for ultrasonography and (19)F-MRI - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Frontiers | Perfluorocarbon Emulsion Contrast Agents: A Mini Review [frontiersin.org]
- 16. Perfluorocarbons-Based 19F Magnetic Resonance Imaging in Biomedicine - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Perfluorocarbons: A perspective of theranostic applications and challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Contrast-enhanced ultrasound - Wikipedia [en.wikipedia.org]
- 19. Safety of the contrast enhancement agent sulfur hexafluoride in ultrasound: Analysis of the Federal Drug Administration Adverse Event Reporting System database - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Ultrasound Contrast Agents—Fundamentals and Principles of Use | Thoracic Key [thoracickey.com]
- 21. Safety of Sulfur Hexafluoride Microbubbles in Sonography of Abdominal and Superficial Organs: Retrospective Analysis of 30,222 Cases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Contrast-enhanced ultrasound using sulfur hexafluoride is safe in the pediatric setting - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. Facebook [cancer.gov]
- 24. Stabilized sulfur hexafluoride microbubbles - Molecular Imaging and Contrast Agent Database (MICAD) - NCBI Bookshelf [ncbi.nlm.nih.gov]
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